

# Navigating the Disposal of 2-Fluorophenethyl Bromide: A Comprehensive Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *2-Fluorophenethyl bromide*

Cat. No.: B1302592

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedures for the safe disposal of **2-Fluorophenethyl bromide**, ensuring the protection of both laboratory personnel and the environment.

## I. Immediate Safety and Hazard Identification

**2-Fluorophenethyl bromide** is a halogenated organic compound that requires careful handling. Understanding its intrinsic hazards is the first step in ensuring safe disposal.

Key Hazards:

- Acute Toxicity: Harmful if swallowed.[1]
- Irritation: Causes skin and serious eye irritation.[2]
- Respiratory Irritation: May cause respiratory irritation.[2]

Personal Protective Equipment (PPE): Before handling **2-Fluorophenethyl bromide**, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).

- Body Protection: A laboratory coat.

## II. Quantitative Data Summary

A clear understanding of the physical and chemical properties of **2-Fluorophenethyl bromide** is crucial for its safe handling and storage prior to disposal.

Property	Value	Source
CAS Number	91319-54-9	
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrF	<a href="#">[1]</a>
Molecular Weight	203.05 g/mol	<a href="#">[1]</a>
Density	1.4458 g/mL at 25 °C	<a href="#">[3]</a>
Boiling Point	73-75 °C at 20 mmHg	<a href="#">[3]</a>
Flash Point	91.66 °C (197.0 °F)	<a href="#">[3]</a>
GHS Hazard Codes	H302	<a href="#">[1]</a>

## III. Proper Disposal Protocol: A Step-by-Step Approach

The primary and recommended method for the disposal of **2-Fluorophenethyl bromide** is through a licensed hazardous waste management company. On-site chemical treatment is not advised without specific, validated protocols. The following steps outline the standard procedure for collection and disposal.

### Step 1: Waste Segregation

Proper segregation is critical to prevent dangerous chemical reactions.

- Halogenated vs. Non-Halogenated: **2-Fluorophenethyl bromide** is a halogenated organic compound and MUST be collected in a designated container for halogenated organic waste. [\[4\]](#)[\[5\]](#) Do not mix it with non-halogenated organic solvents.[\[4\]](#)
- Avoid Incompatibles: Do not mix with strong acids, bases, or oxidizing agents.

## Step 2: Waste Collection

- Container Selection: Use a clearly labeled, leak-proof container designated for "Halogenated Organic Waste." The container must have a secure, tight-fitting cap.[4][6]
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Fluorophenethyl bromide**," and an approximate concentration and volume.[4] Label the container as soon as the first drop of waste is added.[6]
- Accumulation: Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[4] Keep the container closed except when adding waste.[4]

## Step 3: Arranging for Disposal

- Contact Environmental Health and Safety (EHS): Once the waste container is nearly full, contact your institution's EHS office to arrange for a pickup.
- Documentation: Complete all required hazardous waste disposal forms provided by your institution.
- Final Disposal: The designated waste management service will transport the sealed container for disposal, typically via high-temperature incineration at a licensed facility.[5]

## Forbidden Disposal Methods:

- DO NOT pour **2-Fluorophenethyl bromide** down the drain.
- DO NOT allow the chemical to evaporate in a fume hood as a means of disposal.
- DO NOT dispose of this chemical in regular trash.

## IV. Spill Management

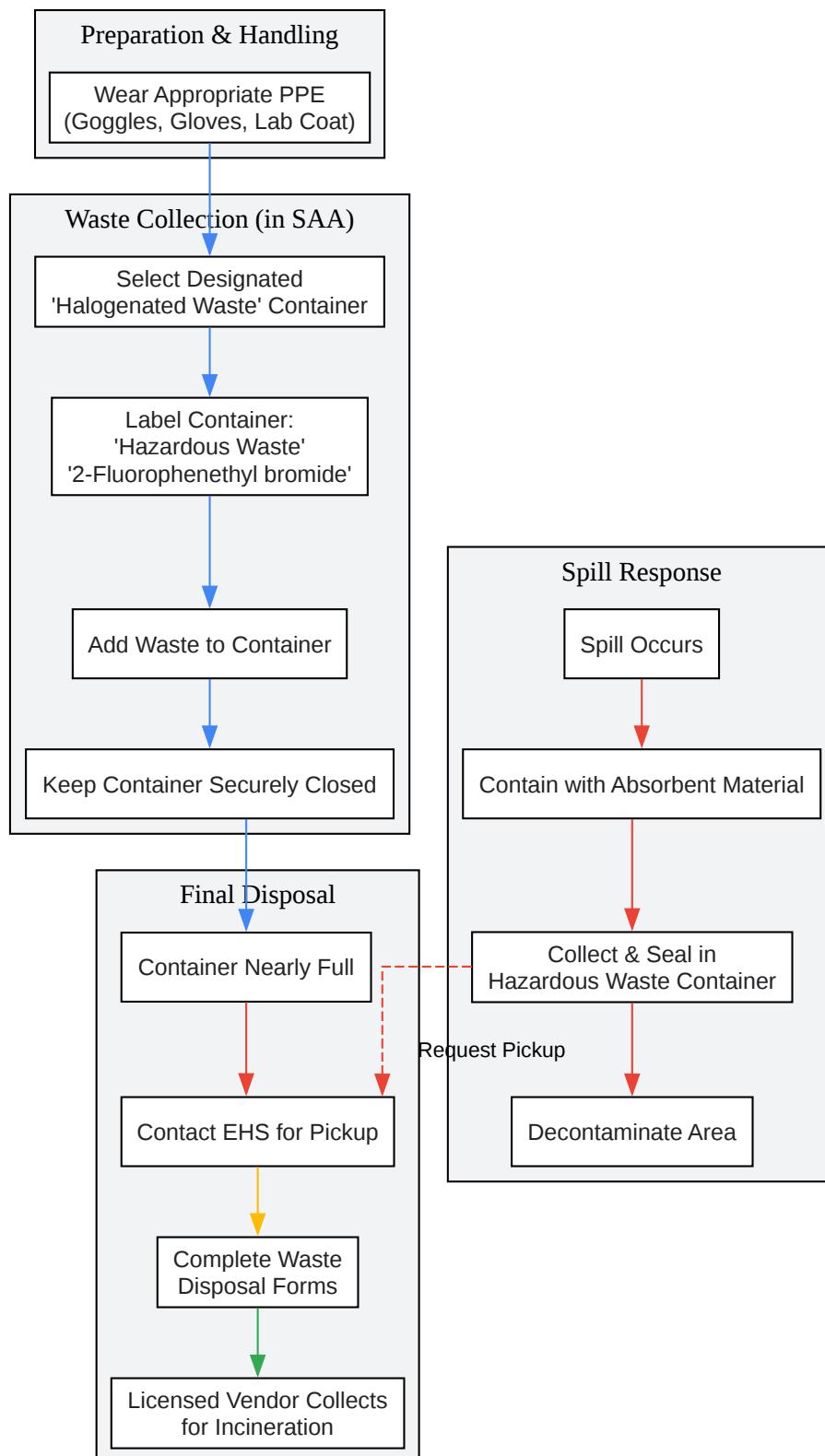
In the event of a spill, immediate and appropriate action is necessary.

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if the spill is large or in a poorly ventilated space.

- Containment: For small spills, contain the liquid with an inert absorbent material (e.g., sand, vermiculite).
- Cleanup: Wearing appropriate PPE, carefully collect the absorbent material and place it in a sealed, labeled container for hazardous waste.
- Decontamination: Decontaminate the spill area with soap and water.
- Disposal: Dispose of all cleanup materials as hazardous waste.

## V. Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2-Fluorophenethyl bromide**.

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Caption: Workflow for the proper disposal of **2-Fluorophenethyl bromide**.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)